

# An In-depth Technical Guide to the Physical Properties of Disperse Red 60

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## Compound of Interest

Compound Name: Disperse Red 60

Cat. No.: B094433

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This technical guide provides a comprehensive overview of the core physical properties of **Disperse Red 60**, a widely used anthraquinone dye. The information is curated for researchers, scientists, and professionals in drug development and related fields, with a focus on delivering precise data and standardized experimental context.

## Core Physical Properties

**Disperse Red 60**, also known by its chemical name 1-amino-4-hydroxy-2-phenoxyanthraquinone, is a dark red solid.<sup>[1]</sup> It is insoluble in water but soluble in solvents like dichloromethane.<sup>[1]</sup> Key physical parameters such as melting point and density are critical for its application and processing.

The following table summarizes the key quantitative physical properties of **Disperse Red 60**.

Physical Property	Value	Units
Melting Point	185	°C
Density	1.44	g/cm <sup>3</sup>
Molar Mass	331.327	g/mol
Chemical Formula	C <sub>20</sub> H <sub>13</sub> NO <sub>4</sub>	-

Sources:<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Experimental Protocols

While specific experimental documentation for the determination of **Disperse Red 60**'s physical properties is not publicly detailed, the following sections describe the standard methodologies that are broadly accepted and utilized for determining the melting point and density of solid organic compounds like **Disperse Red 60**.

The melting point of a crystalline solid is a critical indicator of its purity. The capillary method is a common and reliable technique for this measurement.

**Principle:** A small, powdered sample of the crystalline solid is heated slowly at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is observed and recorded as the melting point range.

**Apparatus:**

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **Disperse Red 60** (finely powdered)
- Spatula or packing tool

**Procedure:**

- **Sample Preparation:** A small amount of dry, finely powdered **Disperse Red 60** is introduced into the open end of a capillary tube. The tube is then tapped gently on a hard surface to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed into the heating block of the melting point apparatus. The eyepiece is focused to ensure a clear view of the sample.
- **Rapid Heating (Approximate Determination):** The apparatus is heated rapidly to get an approximate melting point. The temperature at which the sample melts is noted. The apparatus is then allowed to cool to at least 20°C below this approximate temperature.

- **Accurate Determination:** A fresh sample is prepared and placed in the apparatus. The temperature is raised rapidly to about 15-20°C below the approximate melting point found in the previous step.
- **Slow Heating:** The heating rate is then reduced to 1-2°C per minute.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range. This range is reported as the melting point.

Gas pycnometry is a standard and highly accurate method for determining the true density of a solid powder.

**Principle:** This technique measures the volume of a solid object of known mass by measuring the volume of gas it displaces. It is based on Boyle's Law, which relates pressure and volume. An inert gas, typically helium, is used as it can penetrate fine pores.

**Apparatus:**

- Gas pycnometer
- Analytical balance
- Sample of **Disperse Red 60**
- Sample cell of a known volume

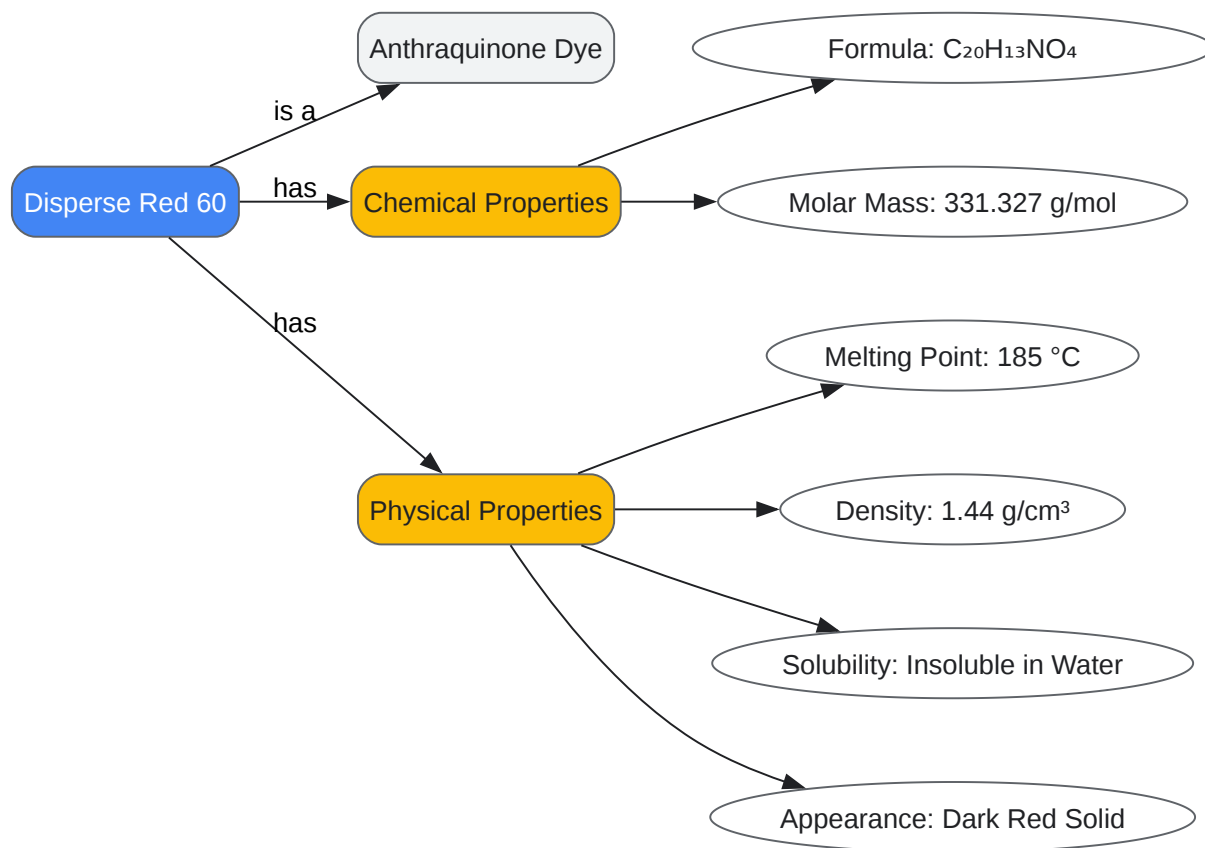
**Procedure:**

- **Mass Measurement:** A precise mass of the **Disperse Red 60** sample is determined using an analytical balance.
- **Calibration:** The pycnometer is calibrated using a standard sphere of a known volume.
- **Sample Placement:** The weighed sample is placed into the sample cell, which is then sealed and placed into the analysis chamber of the pycnometer.

- **Analysis:** The analysis is initiated. The instrument automatically fills a reference chamber with helium to a specific pressure. A valve is then opened, allowing the gas to expand into the sample chamber.
- **Pressure Measurement:** The pressure drop is measured. The volume of the solid sample is calculated by the instrument based on the difference in pressure, as the solid material reduces the volume available to the gas.
- **Density Calculation:** The density ( $\rho$ ) is then calculated using the formula:  $\rho = \text{mass (m)} / \text{volume (V)}$  where 'm' is the initial mass of the sample and 'V' is the volume determined by the pycnometer.
- **Replicates:** The measurement is typically repeated several times to ensure accuracy and reproducibility.

## Visualization

The following diagram illustrates the classification and key attributes of **Disperse Red 60**, providing a logical overview of its chemical identity and properties.



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Caption: Logical overview of **Disperse Red 60**'s classification and properties.

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## References

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